

An In-depth Technical Guide to Di(ethylammonium) Sulfate

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Compound of Interest

Compound Name: Ethyl-ammonium sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of di(ethylammonium) sulfate, focusing on its chemical identity, physical properties, and synthesis. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Structure

Di(ethylammonium) sulfate, also referred to as ethylammonium sulfate, is the salt formed from the neutralization of ethylamine with sulfuric acid. The stoichiometry of the reaction involves two equivalents of the ethylamine base for every one equivalent of the diprotic sulfuric acid, resulting in a salt with two ethylammonium cations ($[\text{CH}_3\text{CH}_2\text{NH}_3]^+$) and one sulfate anion (SO_4^{2-}).

- IUPAC Name: ethylazanium;sulfate
- Molecular Formula: $\text{C}_4\text{H}_{16}\text{N}_2\text{O}_4\text{S}$
- PubChem Compound ID: 9834157[1]
- CAS Number: A specific CAS number for di(ethylammonium) sulfate is not consistently reported in major chemical databases. Researchers are advised to use the molecular formula and PubChem CID for unambiguous identification.

The structure consists of two protonated ethylamine molecules ionically bonded to a sulfate ion.

Physical and Chemical Properties

Quantitative physical property data for di(ethylammonium) sulfate is not extensively documented in publicly available literature. The following table summarizes the available computed and experimental information.

Property	Value	Source
Molecular Weight	188.25 g/mol	PubChem[1]
Appearance	White crystalline solid	Inferred from similar salts
Solubility	Soluble in water	Inferred from similar salts
Melting Point	Data not available	-
Boiling Point	Data not available	-
Density	Data not available	-

The compound is expected to be a stable, non-volatile solid under standard conditions, typical of simple organic ammonium salts.

Synthesis and Characterization Protocols

While a specific, peer-reviewed protocol for di(ethylammonium) sulfate is not readily available, its synthesis can be reliably achieved through a standard acid-base neutralization reaction. The following protocols are based on established chemical principles for the formation of similar alkylammonium salts.[2]

Objective: To synthesize di(ethylammonium) sulfate via the reaction of ethylamine with sulfuric acid.

Materials:

- Ethylamine (e.g., 70 wt. % solution in water)

- Sulfuric acid (e.g., 98% or a dilute 1 M solution)
- Deionized water
- Ethanol or Isopropanol (for recrystallization)
- pH indicator paper or a calibrated pH meter
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask or beaker
- Dropping funnel
- Büchner funnel and filter paper
- Evaporating dish or crystallizing dish

Procedure:

- Preparation of Reactants:
 - In a flask, place a known molar amount of ethylamine solution. For example, 12.9 g (0.2 mol) of a 70% ethylamine solution.
 - Dilute the ethylamine with approximately 50 mL of deionized water and place the flask in an ice bath to cool.
 - Slowly and carefully, add a stoichiometric amount of sulfuric acid (0.1 mol, which is approximately 5.4 mL of 98% H_2SO_4) to a dropping funnel. It is highly recommended to first dilute the concentrated acid by adding it to ~50 mL of cold water.
- Reaction:
 - With vigorous stirring, add the sulfuric acid solution dropwise from the dropping funnel to the cooled ethylamine solution. Caution: The reaction is highly exothermic. Maintain a slow

addition rate to keep the temperature of the reaction mixture below 30-40 °C.

- After the addition is complete, allow the mixture to stir for an additional 30-60 minutes at room temperature.
- Check the pH of the solution. It should be approximately neutral (pH ~7). If the solution is still basic, add a small amount of dilute sulfuric acid. If acidic, add a small amount of ethylamine solution.
- Isolation and Purification:
 - Reduce the volume of the resulting solution by about two-thirds using a rotary evaporator or by gentle heating in an evaporating dish.
 - Allow the concentrated solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
 - Collect the resulting white crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of cold ethanol or isopropanol to remove any unreacted starting materials.
 - Dry the crystals in a vacuum oven or in a desiccator.

Objective: To confirm the identity and purity of the synthesized di(ethylammonium) sulfate.

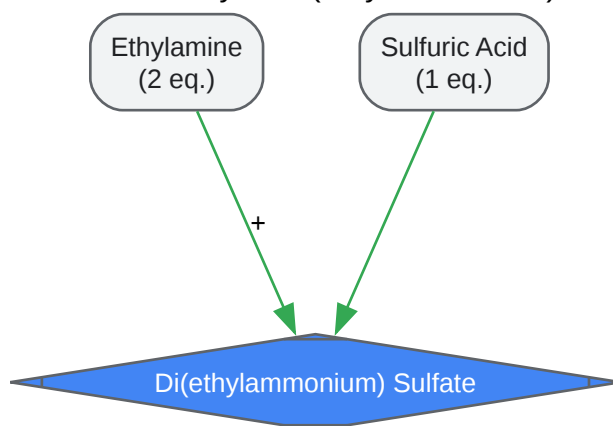
- ^1H NMR Spectroscopy:
 - Sample Preparation: Dissolve a small amount of the dried product in a suitable deuterated solvent, such as D_2O .
 - Expected Spectrum: The proton NMR spectrum should show a triplet corresponding to the methyl (CH_3) protons and a quartet corresponding to the methylene (CH_2) protons of the ethyl group. The integration of these signals should be in a 3:2 ratio.
- FTIR Spectroscopy:
 - Sample Preparation: Analyze the dry solid using a KBr pellet or an ATR accessory.

- Expected Spectrum: The infrared spectrum is expected to show characteristic peaks for N-H stretching (around 3100-3300 cm^{-1}), C-H stretching (around 2800-3000 cm^{-1}), and a strong, broad peak characteristic of the sulfate anion (SO_4^{2-}) around 1100 cm^{-1} .
- Elemental Analysis:
 - Determine the weight percentages of Carbon (C), Hydrogen (H), Nitrogen (N), and Sulfur (S).
 - Theoretical Values: C: 25.52%, H: 8.57%, N: 14.88%, S: 17.03%. The experimental values should be in close agreement with these calculated values for the pure compound.

Logical and Experimental Visualizations

The following diagrams, generated using Graphviz, illustrate the synthesis pathway and a general experimental workflow.

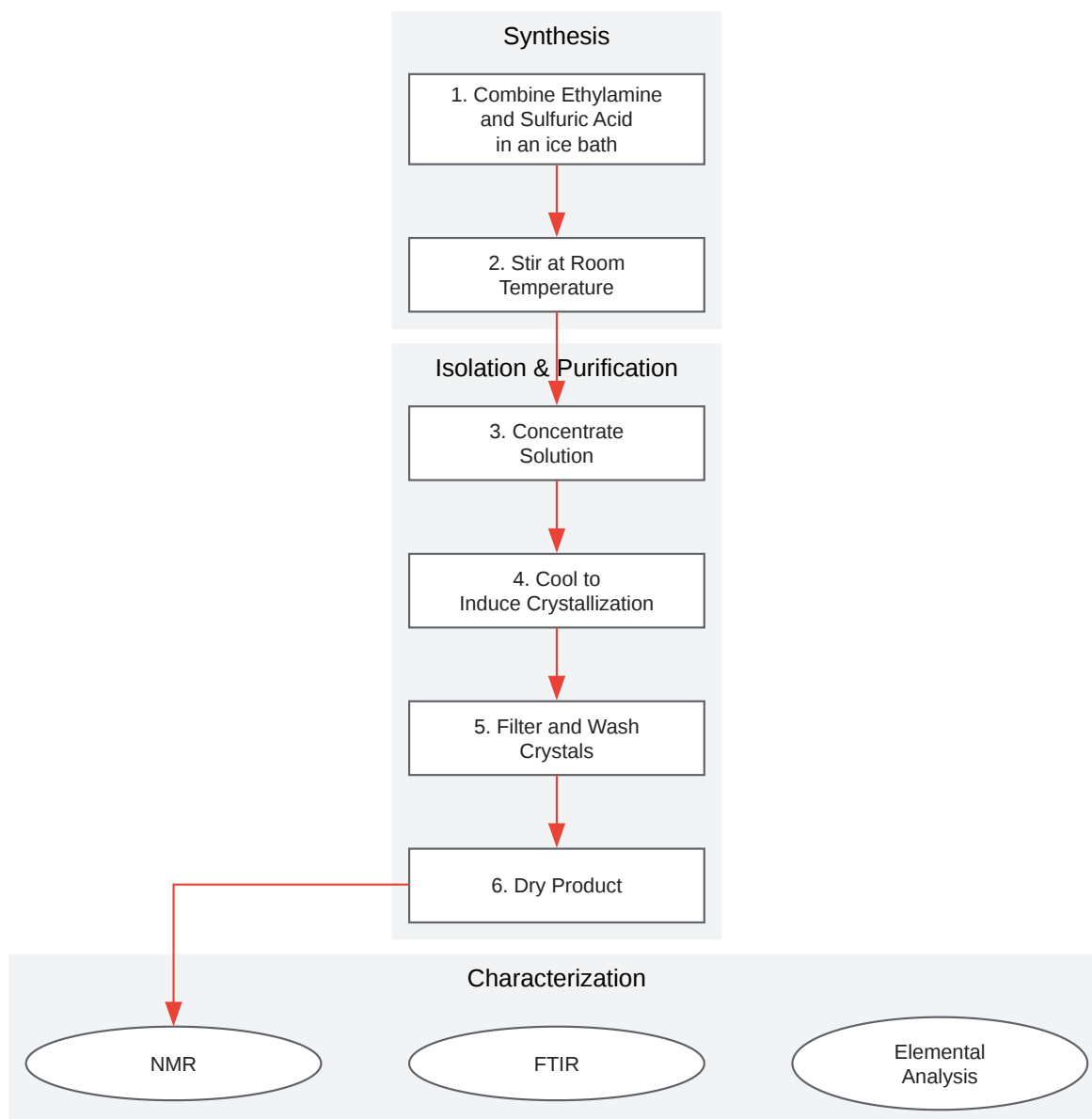
Synthesis Pathway of Di(ethylammonium) Sulfate



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Caption: Chemical reaction for the synthesis of di(ethylammonium) sulfate.

General Experimental Workflow



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Caption: Workflow for synthesis, purification, and analysis.

Signaling Pathways and Applications

Extensive searches of scientific literature did not reveal any established roles for di(ethylammonium) sulfate in biological signaling pathways. Its structure as a simple organic salt does not suggest a typical interaction with biological receptors or signaling cascades. The primary applications for this and similar alkylammonium sulfates are likely within the fields of chemical synthesis, as ionic liquids, or as components in material science applications, rather than in drug development or pharmacology.

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References

- 1. Ethyl ammonium sulfate | C₄H₁₆N₂O₄S | CID 9834157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. edu.rsc.org [edu.rsc.org]
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